

Commercial Availability and Applications of 2-(4-Aminophenyl)ethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)ethanol

Cat. No.: B7734205

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(4-Aminophenyl)ethanol, also known as 4-aminophenethyl alcohol, is a versatile organic compound with significant applications in pharmaceutical synthesis and materials science. Its bifunctional nature, possessing both a primary aromatic amine and a primary alcohol, makes it a valuable building block for the synthesis of more complex molecules. This technical guide provides an in-depth overview of the commercial availability, key applications, and detailed experimental protocols related to **2-(4-Aminophenyl)ethanol**, tailored for professionals in research and drug development.

Physicochemical Properties

2-(4-Aminophenyl)ethanol is a light brown to brown crystalline solid.^[1] It is soluble in methanol and other highly polar solvents.^{[1][2]}

Property	Value	Reference
CAS Number	104-10-9	[1][2]
Molecular Formula	C8H11NO	[2]
Molecular Weight	137.18 g/mol	[2]
Melting Point	107-110 °C	[2]
Boiling Point	255 °C	[2]
Density	1.063 g/cm ³ (estimate)	[2]
pKa	15.05 ± 0.10 (Predicted)	[2]

Commercial Availability and Suppliers

2-(4-Aminophenyl)ethanol is readily available from several major chemical suppliers. The typical purity offered is around 97-98%. Below is a summary of some of the key suppliers and their product offerings.

Supplier	Product Number	Purity	Package Size
Sigma-Aldrich	261645	98%	5g, 25g
TCI Chemical	A0394	>98.0% (GC)	25g, 100g
Thermo Scientific (Alfa Aesar)	L15223	97%	5g, 25g, 100g
TRC	A585045	Not specified	10g

Key Applications

The primary applications of **2-(4-Aminophenyl)ethanol** stem from its utility as a chemical intermediate.

Pharmaceutical Synthesis: Mirabegron Intermediate

A significant application of **2-(4-Aminophenyl)ethanol** is its role as a key intermediate in the synthesis of Mirabegron.[3][4][5][6][7] Mirabegron is a β 3-adrenergic agonist used for the treatment of overactive bladder.[6] In the synthesis of Mirabegron, **2-(4-Aminophenyl)ethanol** is typically reacted with a protected 2-aminothiazole-5-acetic acid derivative.[4]

Materials Science

2-(4-Aminophenyl)ethanol is also utilized in the field of materials science:

- **Polymer Synthesis:** It serves as a non-symmetric monomer in the preparation of ordered poly(amide-ester)s.[1]
- **Synthesis of 4-aminostyrene:** It can be dehydrated to produce 4-aminostyrene, a valuable monomer for the production of functional polymers.[1]
- **Graphene Functionalization:** The amino group of **2-(4-Aminophenyl)ethanol** can be used to functionalize graphene nanoplatelets, modifying their surface properties for various applications.[1]

Experimental Protocols

Synthesis of 2-(4-Aminophenyl)ethanol from 4-Nitrophenylethanol

This protocol describes the reduction of 4-nitrophenylethanol to **2-(4-Aminophenyl)ethanol**.

Materials:

- 4-Nitrophenylethanol
- Methanol
- 0.1 M Hydrochloric acid
- Pt-SnO₂/C catalyst
- 30% Sodium hydroxide solution

Equipment:

- 1000 mL three-necked flask
- Thermometer
- Mechanical stirrer
- Reflux condenser
- Thin Layer Chromatography (TLC) apparatus

Procedure:

- To a 1000 mL three-necked flask equipped with a thermometer, mechanical stirrer, and reflux condenser, add 10 mL of 0.1 M hydrochloric acid, 500 mL of methanol, and 2 g of Pt-SnO₂/C catalyst.
- Heat the mixture to 68°C.
- Add 100 g of 4-nitrophenylethanol to the reaction mixture.
- Adjust the pH of the reaction to 7 using a 30% NaOH solution.
- Slowly add water dropwise and collect approximately 75 g of distillate.
- Maintain the reaction at a reflux temperature of 68°C.
- Monitor the progress of the reaction by TLC until the starting material is no longer visible.
- Upon completion, the catalyst is removed by filtration from the warm solution. The volatiles are then distilled off under vacuum using a rotary evaporator.
- To the liquid residue, 50 ml of absolute ethanol is added, and the solvent is distilled off. The remaining suspension is left to crystallize.
- The crystals are filtered from the mother liquor, washed with absolute ethanol, and dried under vacuum over P₄O₁₀ to yield white crystals of **2-(4-aminophenyl)ethanol**.^[2]

Synthesis of 4-Aminostyrene from 2-(4-Aminophenyl)ethanol

This protocol details the dehydration of **2-(4-Aminophenyl)ethanol** to form 4-aminostyrene.

Materials:

- **2-(4-Aminophenyl)ethanol** (p-aminophenylethanol)
- Potassium hydroxide (KOH)
- Ether
- Dry ice
- Acetone

Equipment:

- Heating apparatus (e.g., Bunsen burner)
- Reaction vessel suitable for heating under reduced pressure
- Condenser with a cold trap (Dry Ice-acetone bath)
- Separatory funnel
- Filtration apparatus

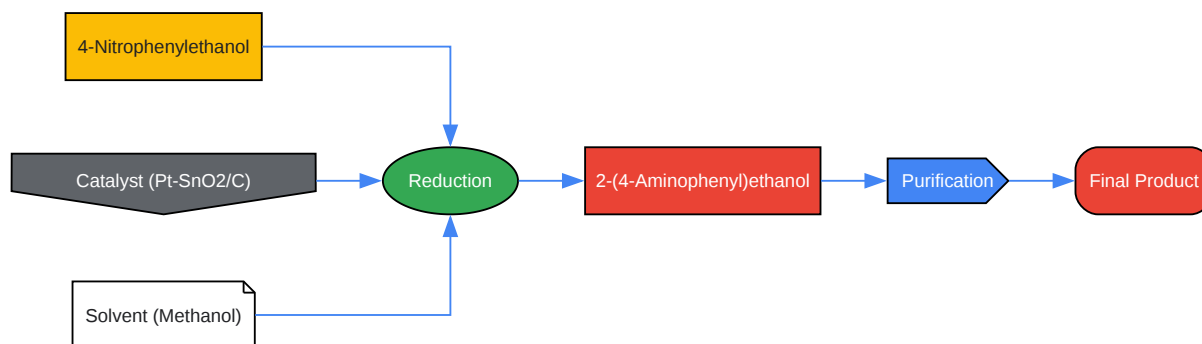
Procedure:

- In a suitable reaction vessel, combine 9.2 g of **2-(4-Aminophenyl)ethanol** with 8.8 g of potassium hydroxide.
- Heat the mixture under a nitrogen atmosphere at a reduced pressure of approximately 6 mm.
- The product is collected by cooling the vapor in a condenser with a Dry Ice-acetone bath.

- The collected product is extracted with ether.
- The ether extract is dried over solid KOH and then filtered.
- Evaporation of the ether yields 4-aminostyrene (p-aminostyrene). The yield is reported to be around 6.4 g.[8]

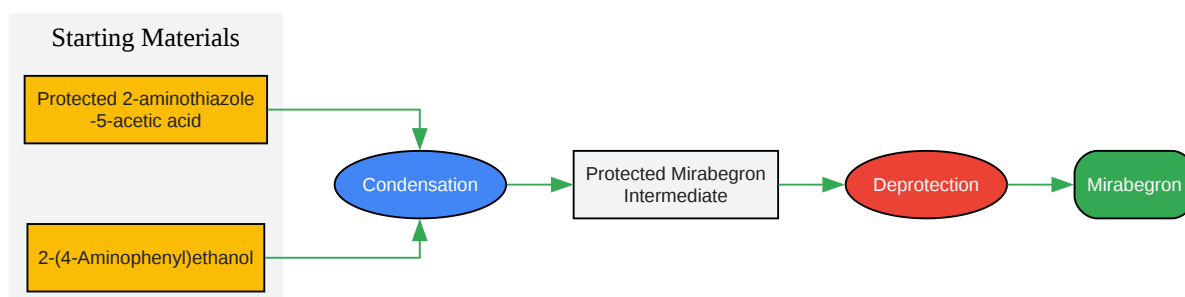
Visualizations: Workflows and Logical Relationships

As **2-(4-Aminophenyl)ethanol** is primarily a synthetic intermediate, the following diagrams illustrate its role in key synthetic workflows rather than biological signaling pathways.



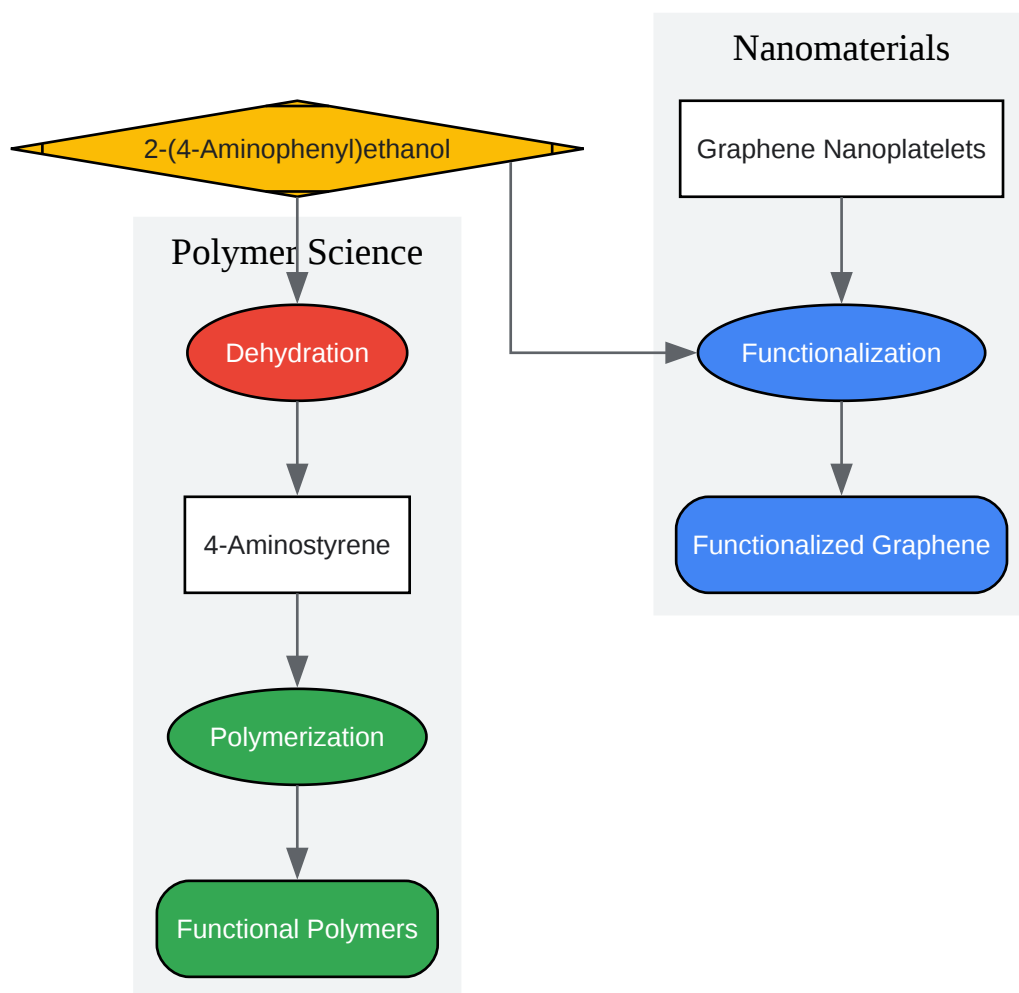
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Caption: Synthetic workflow for **2-(4-Aminophenyl)ethanol**.



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Caption: Role of **2-(4-Aminophenyl)ethanol** in Mirabegron synthesis.



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